

Application Notes and Protocols: Acridinone-Based Biosensors

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Compound of Interest

Compound Name: **Acridinone**

Cat. No.: **B8587238**

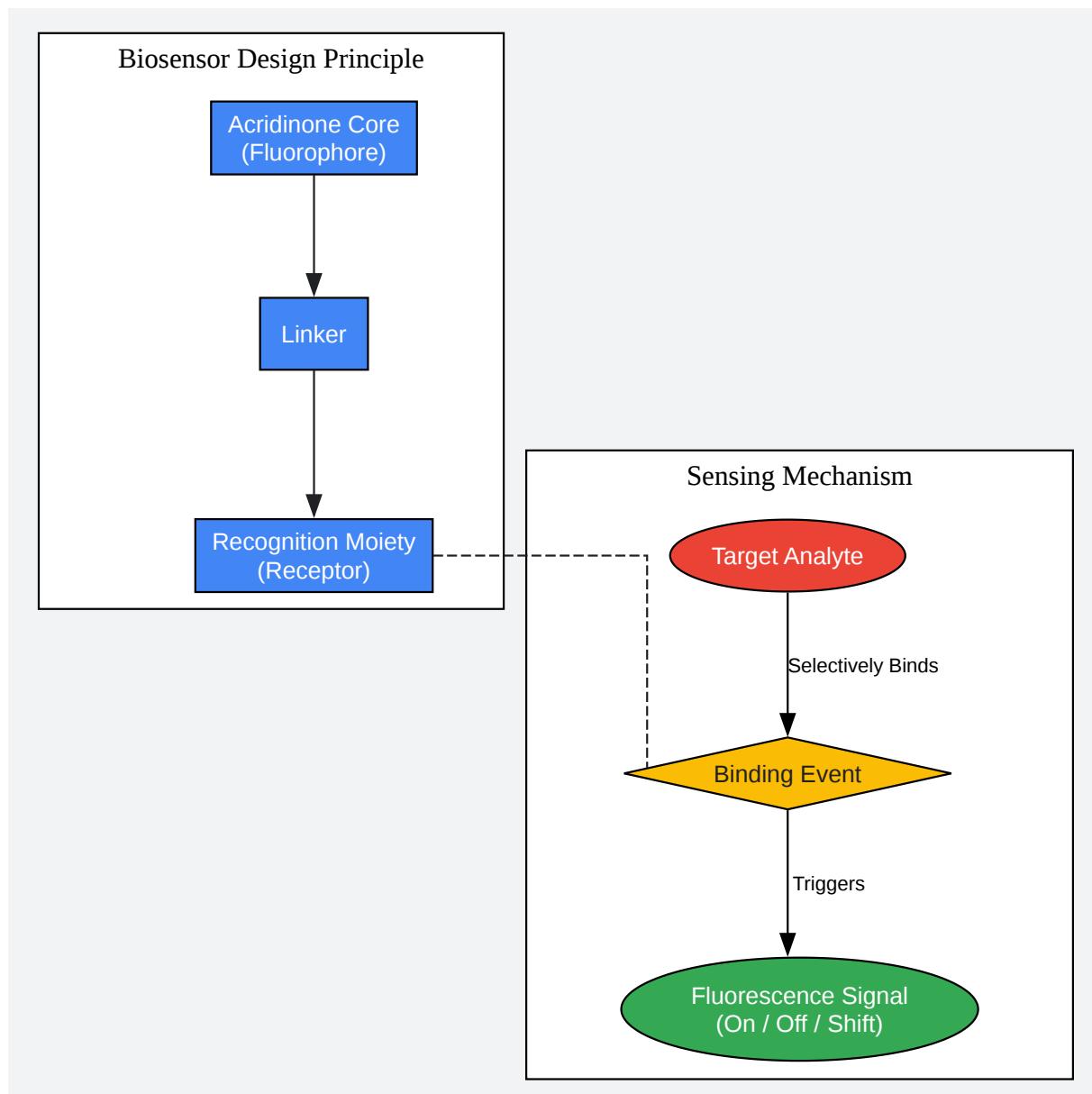
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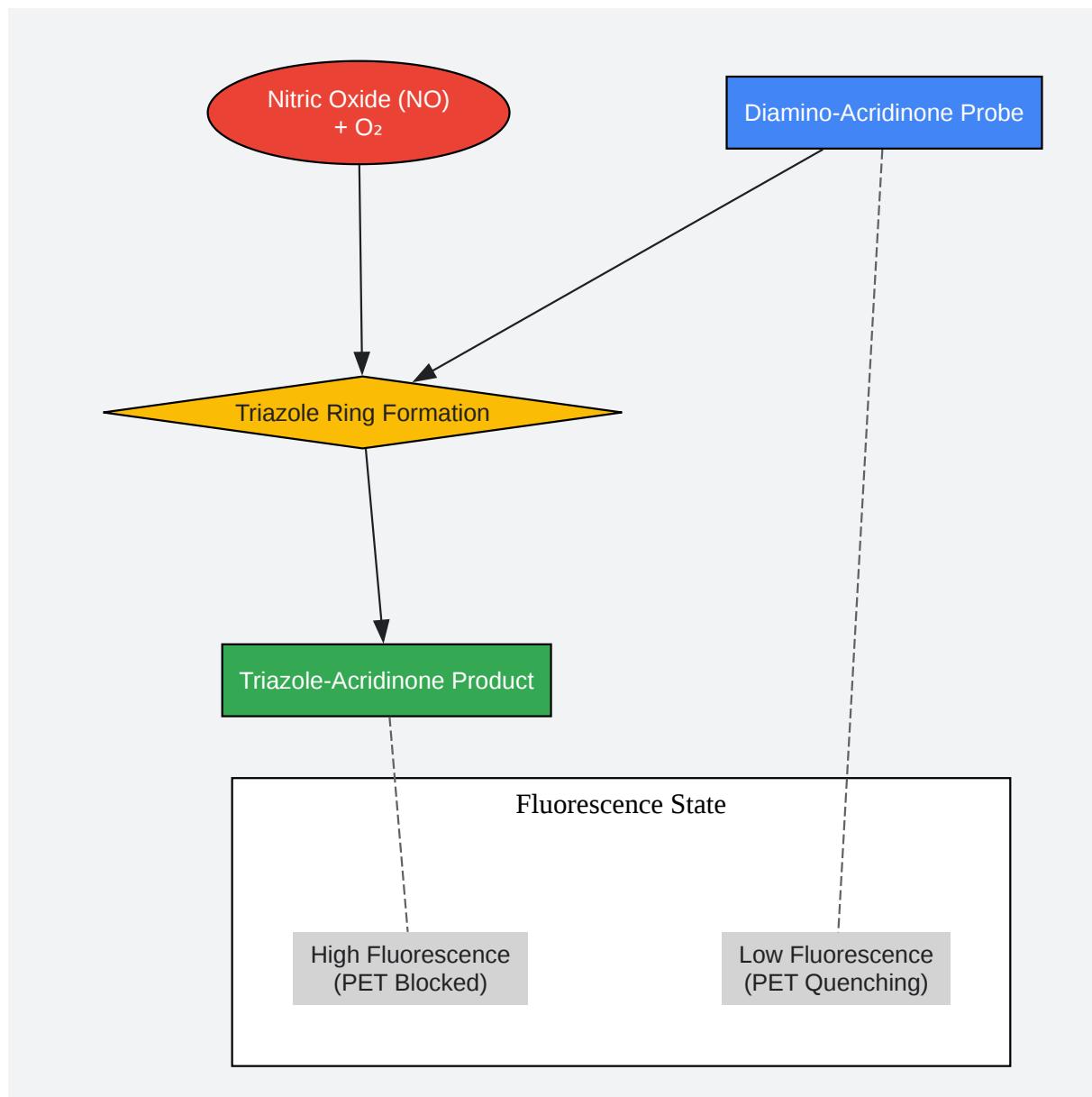
For Researchers, Scientists, and Drug Development Professionals

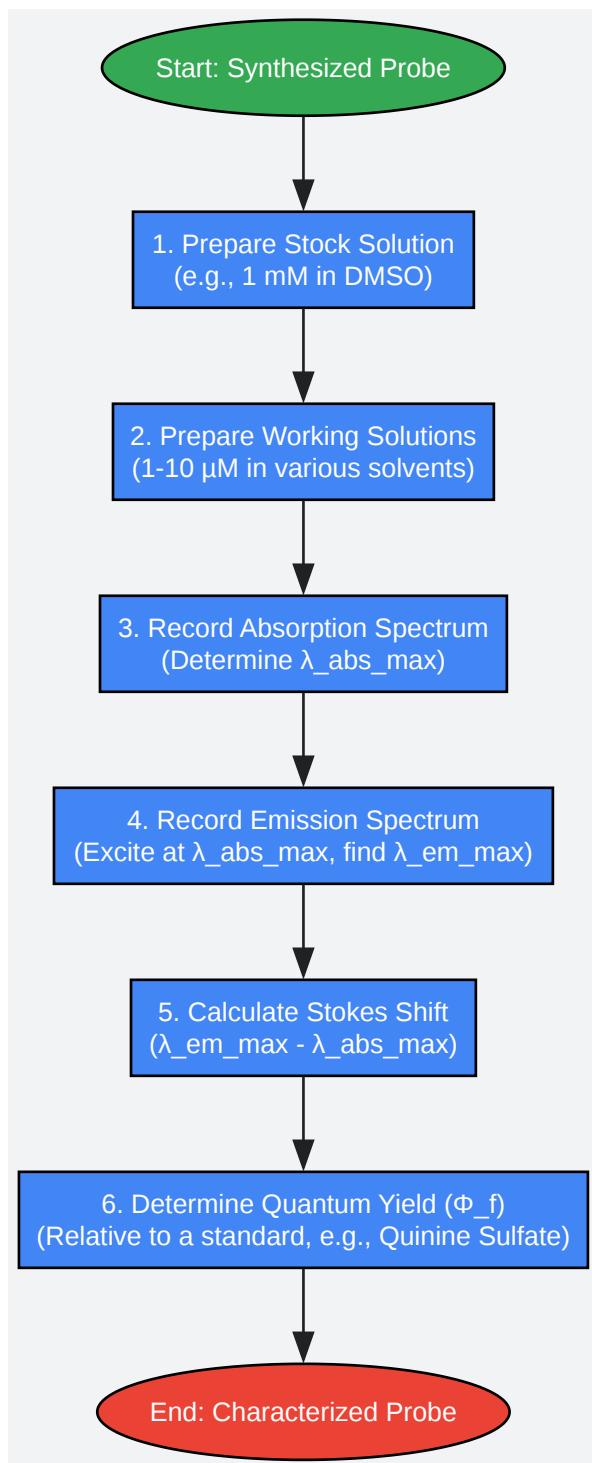
Introduction to Acridinone-Based Fluorescent Probes

Acridinone and its derivatives constitute a significant class of heterocyclic fluorophores utilized in the design of advanced biosensors. Their rigid, planar structure and conjugated π -system endow them with favorable photophysical properties, including high fluorescence quantum yields, photostability, and large Stokes shifts.^{[1][2]} The fluorescence of the **acridinone** core is often sensitive to its microenvironment, making it an excellent reporter for molecular recognition events.^[1]

The versatility of the **acridinone** scaffold lies in its amenability to chemical modification at various positions. This allows for the strategic introduction of specific recognition moieties (receptors) that can selectively bind to target analytes. Upon binding, a conformational or electronic change is induced, leading to a measurable change in the fluorescence output (intensity or wavelength), a process known as signal transduction.^[1] This design principle has led to the development of highly sensitive and selective **acridinone**-based biosensors for a range of analytes, including reactive oxygen species, metal ions, and anions.^{[3][4][5]}







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